

A Comparative Guide to 4-Alkoxy-3-Methoxybenzaldehydes in Perfumery

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Compound of Interest

Compound Name: 4-Butoxy-3-methoxybenzaldehyde

Cat. No.: B1271677

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This guide provides a detailed comparison of 4-alkoxy-3-methoxybenzaldehydes, a class of aromatic compounds central to vanilla scents in the fragrance industry. The primary focus of this comparison is on vanillin (4-hydroxy-3-methoxybenzaldehyde) and its close analogue, ethyl vanillin (4-ethoxy-3-methoxybenzaldehyde), which are the most prominent and commercially significant members of this chemical family used in perfumery. This document is intended for researchers, scientists, and professionals in drug development and fragrance chemistry, offering objective data and experimental insights.

Introduction to 4-Alkoxy-3-Methoxybenzaldehydes

4-Alkoxy-3-methoxybenzaldehydes are characterized by a benzene ring substituted with an aldehyde group, a methoxy group at position 3, and an alkoxy group at position 4. The nature of the alkoxy group significantly influences the olfactory properties of the molecule. While vanillin, with a hydroxyl group (which can be considered the simplest "alkoxy" group in this context, a methoxy group), is a natural product and a benchmark for vanilla aroma, synthetic derivatives like ethyl vanillin have become indispensable in modern perfumery.

Comparative Analysis: Vanillin vs. Ethyl Vanillin

Vanillin and ethyl vanillin are the workhorses of vanilla fragrances. While structurally similar, a subtle difference in their alkoxy group leads to notable distinctions in their scent profile, potency, and application.

Olfactory Profile

Vanillin imparts a classic, creamy, sweet, and rich vanilla aroma.[1] It can sometimes have slightly phenolic or woody undertones.[2]

Ethyl Vanillin is described as having a more intense, cleaner, and more transparent vanilla scent.[2][3] It is often perceived as sweeter and less creamy or heavy than vanillin.[3][4] The aroma is intensely sweet with chocolatey and caramel nuances.[4]

Potency and Longevity

A key differentiator is the potency. Ethyl vanillin is approximately 2 to 4 times stronger than vanillin.[3][5][6][7] This enhanced strength is a significant factor in its widespread use, as a smaller quantity is needed to achieve the desired vanilla note.[4][6] In terms of longevity, ethyl vanillin is reported to have excellent stability and staying power on the skin.[3] It is noted to last for over a month on a smelling strip.[4] Vanillin has an odor life of 400 hours on a smelling strip.[1]

Data Presentation: Physicochemical and Olfactory Properties

Property	Vanillin	Ethyl Vanillin
IUPAC Name	4-Hydroxy-3-methoxybenzaldehyde	3-Ethoxy-4-hydroxybenzaldehyde
CAS Number	121-33-5	121-32-4
Molecular Formula	C ₈ H ₈ O ₃	C ₉ H ₁₀ O ₃
Molecular Weight	152.15 g/mol [8]	166.17 g/mol [9]
Melting Point	81-83 °C[5]	76.5 °C[5]
Boiling Point	285 °C[5]	285 °C[9]
Vapor Pressure	2.15E-09 atm·m ³ /mole at 25°C[5]	1.04 x 10 ⁻⁵ mm Hg at 25°C[9]
Odor Threshold in Air	100 µg/L[10]	100 ppb
Solubility in Water	Slightly soluble (1.10E+04 mg/L at 25°C)[5]	Slightly soluble (1 g in 100 mL at 50°C)
Olfactory Description	Sweet, creamy, rich vanilla, slightly phenolic	Intense, sweet, clean, transparent vanilla, chocolatey, caramel
Relative Potency	1x	2-4x stronger than vanillin[5][6][7]
Stability	Slowly oxidizes in moist air, light-sensitive[5]	More stable in organic solvents and storage than vanillin[5]

Other 4-Alkoxy-3-Methoxybenzaldehydes in Perfumery

While vanillin and ethyl vanillin dominate the landscape, other derivatives with different alkoxy groups are theoretically possible. However, extensive searches have not revealed other commercially significant 4-alkoxy-3-methoxybenzaldehydes used in the fragrance industry. The focus remains on the methyl (in vanillin) and ethyl ethers due to their excellent olfactory properties and cost-effective synthesis.

Experimental Protocols

Sensory Evaluation of Fragrance Ingredients

A common method for the sensory evaluation of fragrance materials like vanillin and ethyl vanillin is through descriptive analysis by a trained panel.

Objective: To quantitatively describe and compare the olfactory characteristics of vanillin and ethyl vanillin.

Materials:

- Vanillin and ethyl vanillin solutions at various concentrations in a suitable solvent (e.g., ethanol).
- Odor-free smelling strips.
- A well-ventilated, odor-controlled environment with individual testing booths.[\[11\]](#)
- A panel of trained sensory assessors (typically 8-12 individuals).

Procedure:

- Panel Training: Panelists are trained to identify and rate the intensity of various scent attributes (e.g., sweet, creamy, smoky, chemical) using a standardized scale (e.g., a 15-point scale).
- Sample Preparation: Solutions of vanillin and ethyl vanillin are prepared at the same concentration for a direct comparison. Blind codes are assigned to each sample.
- Evaluation:
 - A measured amount of each coded sample solution is applied to a smelling strip.
 - Panelists evaluate the strips in a randomized order to minimize bias.
 - Panelists rate the intensity of each predefined attribute at different time intervals (e.g., initial, 1 hour, 4 hours, 24 hours) to assess the odor profile and longevity.

- Breaks are incorporated to prevent olfactory fatigue.[\[11\]](#)
- Data Analysis: The intensity ratings from all panelists are collected and statistically analyzed to generate a sensory profile for each compound.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Composition Analysis

GC-MS is a standard analytical technique to determine the purity of vanillin and ethyl vanillin and to identify any impurities that might affect the odor profile.

Objective: To assess the purity of vanillin and ethyl vanillin samples.

Instrumentation:

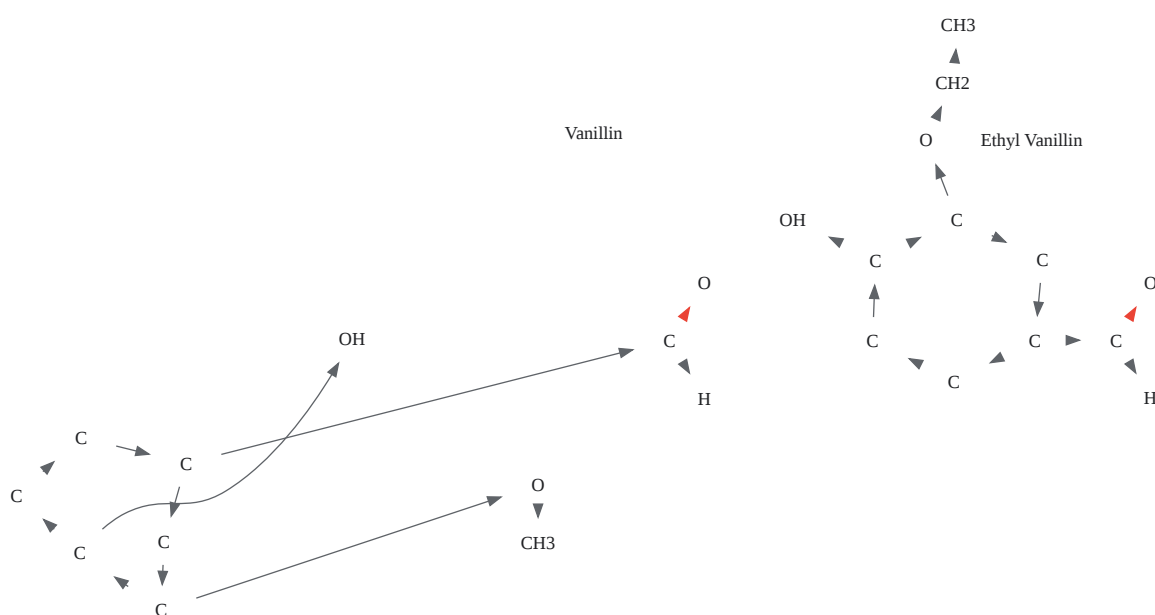
- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- A suitable capillary column (e.g., DB-5ms).

Procedure:

- Sample Preparation: A dilute solution of the vanillin or ethyl vanillin sample is prepared in a volatile solvent like ethanol or dichloromethane.
- Injection: A small volume (e.g., 1 μ L) of the prepared sample is injected into the GC.
- Separation: The sample is vaporized and carried by an inert gas through the column. Compounds are separated based on their boiling points and interaction with the column's stationary phase.
- Detection and Identification: As compounds elute from the column, they enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum is a "fingerprint" that allows for the identification of the compound by comparison to a spectral library.
- Quantification: The area under the peak in the chromatogram is proportional to the amount of the compound, allowing for the determination of purity.

Visualizations

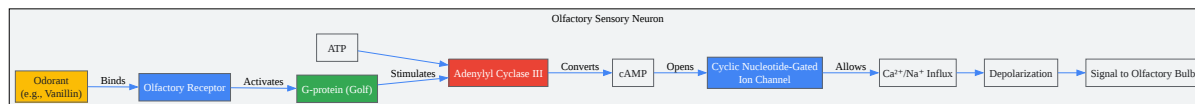
Molecular Structures



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Caption: Molecular structures of Vanillin and Ethyl Vanillin.

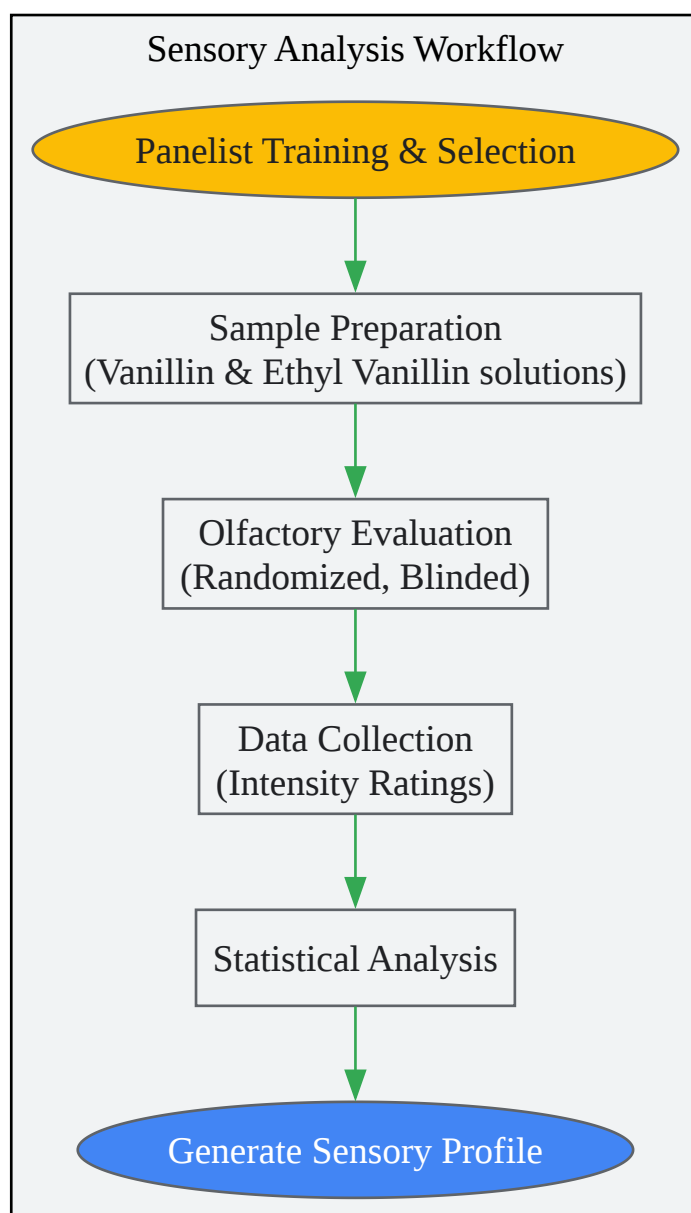
Olfactory Signaling Pathway



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Caption: Simplified olfactory signal transduction pathway.

Experimental Workflow for Sensory Analysis



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Caption: Workflow for descriptive sensory analysis.

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